

# Technical Guide: 4-Methyl-1H-indazol-5-amine (CAS 101257-89-0)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-methyl-1H-indazol-5-amine

Cat. No.: B033550

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Methyl-1H-indazol-5-amine**, with CAS number 101257-89-0, is a heterocyclic amine belonging to the indazole class of compounds. The indazole scaffold is a prominent privileged structure in medicinal chemistry, recognized for its versatile biological activities. This technical guide provides a comprehensive overview of the known properties, synthesis, and biological relevance of **4-Methyl-1H-indazol-5-amine** and its derivatives, with a focus on its application in drug discovery, particularly in the development of kinase inhibitors for oncology.

## Physicochemical Properties

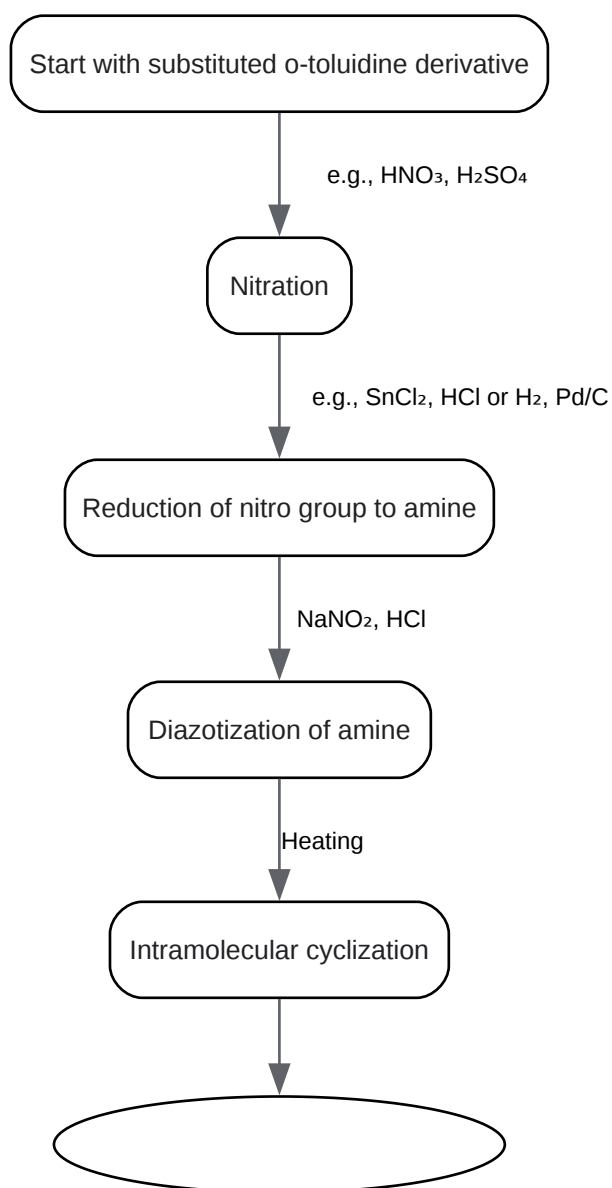
A summary of the key physicochemical properties for **4-Methyl-1H-indazol-5-amine** is presented below. While experimental data for some properties of this specific molecule are limited, computed values provide valuable insights.

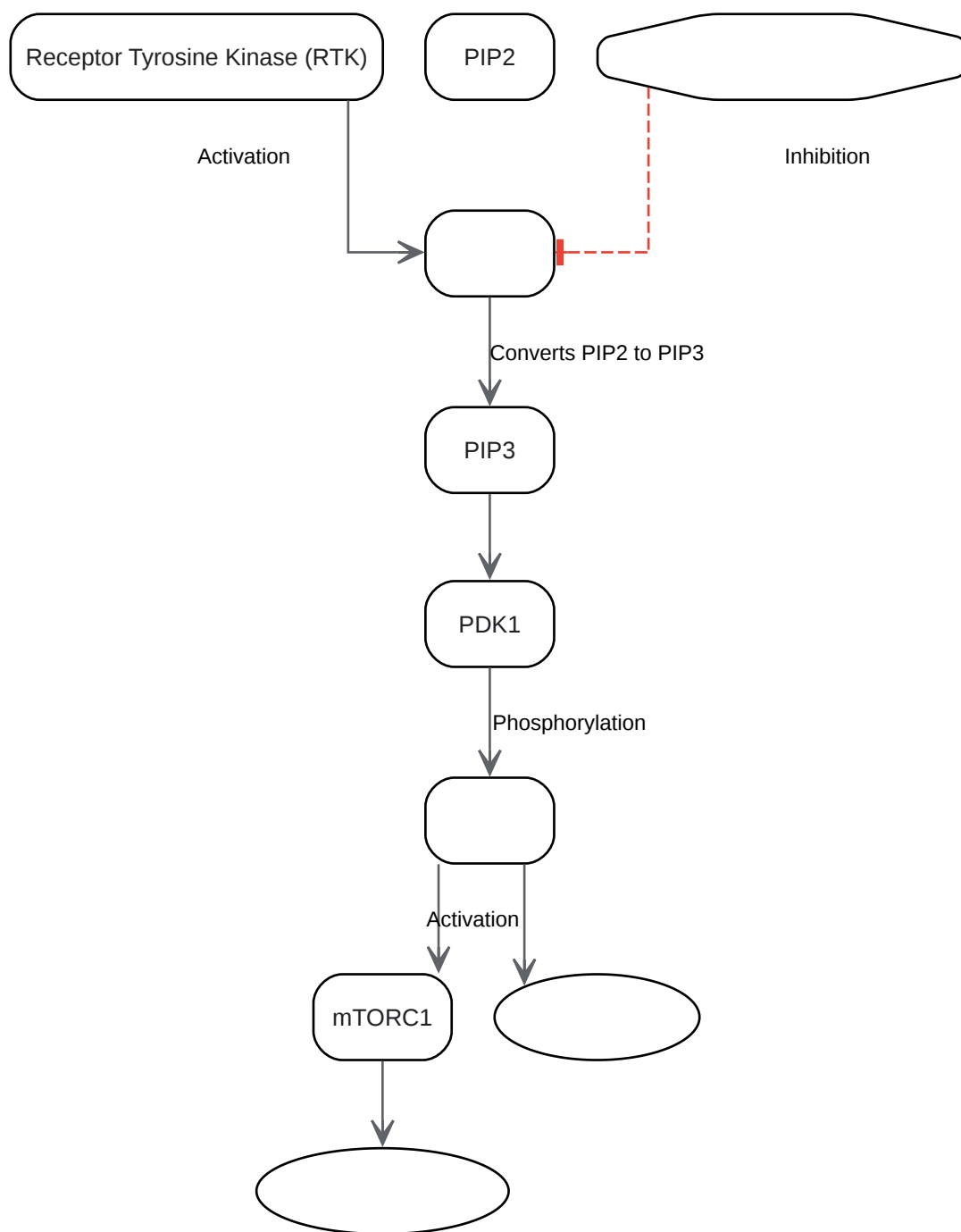
Property	Value	Source
CAS Number	101257-89-0	
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N <sub>3</sub>	PubChem[1]
Molecular Weight	147.18 g/mol	PubChem[1]
IUPAC Name	4-methyl-1H-indazol-5-amine	PubChem[1]
Canonical SMILES	<chem>CC1=C(C=CC2=C1C=NN2)N</chem>	PubChem[1]
XLogP3	1.2	PubChem[1]
Topological Polar Surface Area	54.7 Å <sup>2</sup>	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	0	PubChem[1]

## Synthesis

While a specific, detailed experimental protocol for the synthesis of **4-Methyl-1H-indazol-5-amine** is not readily available in the public domain, a general and common approach to synthesize substituted indazoles involves the cyclization of ortho-substituted anilines. A plausible synthetic workflow is outlined below.

## General Experimental Workflow for Indazole Synthesis





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Methyl-1H-indazol-5-amine | C<sub>8</sub>H<sub>9</sub>N<sub>3</sub> | CID 19354421 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: 4-Methyl-1H-indazol-5-amine (CAS 101257-89-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033550#cas-number-101257-89-0-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)